

A Comparative Guide to Fluoropolymer Properties for Scientific Applications

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

Fluoropolymers are a class of high-performance polymers characterized by their strong carbon-fluorine bonds, which impart exceptional chemical inertness, thermal stability, and electrical insulation properties.[1][2] These characteristics make them indispensable in a wide range of demanding industries, including pharmaceutical and drug development, semiconductor manufacturing, aerospace, and chemical processing.[3][4] This guide provides a comparative analysis of four common fluoropolymers—Polytetrafluoroethylene (PTFE), Fluorinated Ethylene Propylene (FEP), Perfluoroalkoxy Alkane (PFA), and Ethylene Tetrafluoroethylene (ETFE)—to aid in material selection for critical applications.

Comparative Data of Fluoropolymer Properties

The selection of an appropriate fluoropolymer is contingent on the specific performance requirements of the application, such as mechanical stress, operating temperature, electrical environment, and chemical exposure. The following tables summarize key quantitative properties to facilitate an objective comparison.

Mechanical & Physical Properties

Partially fluorinated polymers like ETFE generally exhibit higher tensile strength and stiffness compared to their fully fluorinated counterparts such as PTFE, PFA, and FEP.[3] This makes ETFE suitable for applications requiring greater load-bearing capabilities, while the flexibility of PTFE, PFA, and FEP makes them ideal for tubing and sealing applications.[3]

Property	ASTM Method	Units	PTFE	FEP	PFA	ETFE
Tensile Strength	D638	psi (MPa)	3,350 (23)	3,400 (23)	4,000 (27)	6,700 (46)
Elongation at Break	D638	%	300	300	300	275-300
Flexural Modulus	D790	kpsi (MPa)	98 (675)	95 (655)	95 (655)	203 (1400)
Hardness	D2240	Shore D	50-65	55-60	60-65	75
Specific Gravity	D792	-	2.13-2.22	2.12-2.17	2.12-2.17	1.70-1.76
Water Absorption (24hr)	D570	%	<0.01	<0.01	<0.03	<0.1

Note: Values presented are typical and can vary based on the specific grade and processing method of the material.[3]

Thermal Properties

PTFE and PFA exhibit the highest maximum continuous use temperatures among the group, making them suitable for high-temperature applications.[5][6] All fluoropolymers are effective thermal insulators due to their low thermal conductivity.[7]

Property	ASTM Method	Units	PTFE	FEP	PFA	ETFE
Melting Point	-	°C (°F)	327 (621)	270 (518)	305 (581)	275 (527)
Max. Continuous Use Temp.	-	°C (°F)	260 (500)	204 (400)	260 (500)	150 (302)
Thermal Conductivity	C177	W/m·K	0.25	0.20	0.19	0.24

Note: Values presented are typical and can vary based on the specific grade and processing method of the material.[\[8\]](#)[\[9\]](#)

Electrical Properties

Fluoropolymers are excellent electrical insulators, characterized by high dielectric strength and volume resistivity, and a low dielectric constant.[\[10\]](#) These properties make them a preferred choice for insulating high-performance wires and cables.[\[1\]](#)[\[10\]](#) PTFE, PFA, and FEP have exceptionally low dielectric constants that are stable over a wide range of frequencies.[\[11\]](#)

Property	ASTM Method	Units	PTFE	FEP	PFA	ETFE
Dielectric Strength	D149	V/mil	500-600	500-600	500-600	400-500
Dielectric Constant (@ 1 MHz)	D150	-	2.1	2.1	2.1	2.6
Volume Resistivity	D257	ohm-cm	>10 ¹⁸	>10 ¹⁸	>10 ¹⁸	>10 ¹⁶

Note: Values presented are typical and can vary based on the specific grade and processing method of the material.[\[9\]](#)[\[12\]](#)

Chemical Resistance

Fluoropolymers are renowned for their outstanding resistance to a wide array of chemicals, including most acids, bases, and organic solvents.[\[2\]](#) Fully fluorinated polymers like PTFE, PFA, and FEP are considered essentially inert.[\[13\]](#) However, they can be attacked by a few reactive substances like molten alkali metals and turbulent gaseous fluorine.[\[13\]](#)

Chemical Class	PTFE	PFA	FEP	ETFE
Strong Acids (e.g., Sulfuric, Hydrochloric)	Excellent	Excellent	Excellent	Excellent
Strong Bases (e.g., Sodium Hydroxide)	Excellent	Excellent	Excellent	Excellent
Organic Solvents (e.g., Alcohols, Ketones)	Excellent	Excellent	Excellent	Excellent
Oxidizing Agents (e.g., Hydrogen Peroxide)	Excellent	Excellent	Excellent	Good

Key: E=Excellent, G=Good. Ratings are based on room temperature exposure; resistance can be affected by elevated temperatures.[\[14\]](#)

Experimental Protocols

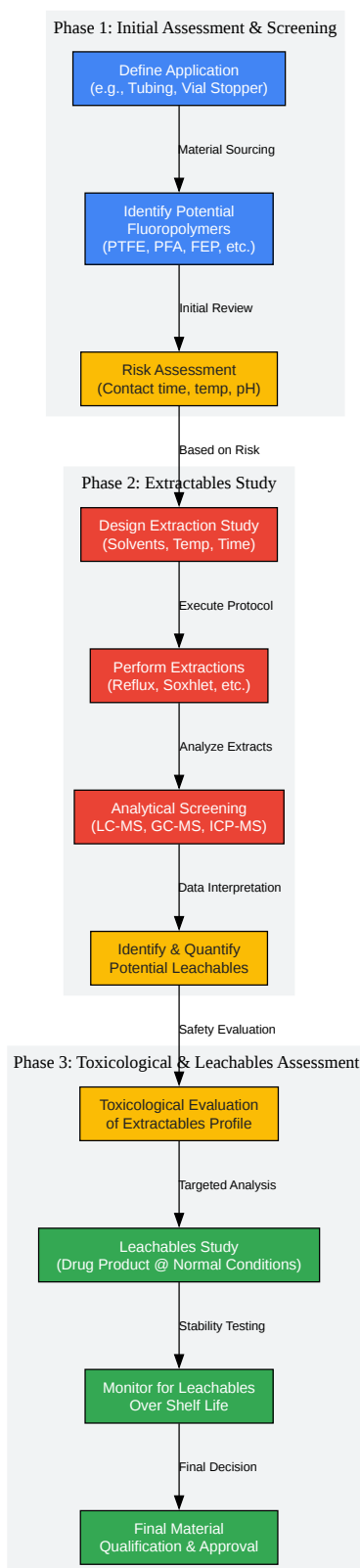
The data presented in this guide are derived from standardized test methods, primarily those established by ASTM International. Understanding these protocols is crucial for interpreting material data sheets and ensuring the suitability of a material for a specific application.

- Tensile Properties (ASTM D638): This test method determines the force required to break a plastic specimen and the extent to which it stretches or elongates to that breaking point.[\[15\]](#)
 - Procedure: A standard "dumbbell" or "dog-bone" shaped specimen is prepared.[\[5\]](#) It is placed into the grips of a universal testing machine and pulled apart at a constant rate of speed until it ruptures.[\[5\]](#)[\[9\]](#) An extensometer is used to measure the elongation of the specimen.[\[5\]](#)
 - Key Data: Tensile Strength (at yield and break), Tensile Modulus, and Percent Elongation.[\[15\]](#)
- Flexural Properties (ASTM D790): This test measures the flexural strength and modulus of a material, indicating its stiffness and ability to resist deformation under a bending load.[\[2\]](#)
 - Procedure: A rectangular bar-shaped specimen is placed on two supports in a three-point bending setup.[\[16\]](#) A load is applied to the center of the specimen at a constant rate, and the load-deflection data is recorded until the specimen breaks or reaches 5% strain.[\[2\]](#)
 - Key Data: Flexural Strength and Flexural Modulus.[\[17\]](#)
- Dielectric Strength (ASTM D149): This method measures the electrical strength of a material as an insulator.[\[14\]](#) It is defined as the maximum voltage a material can withstand before dielectric breakdown (puncture) occurs.[\[10\]](#)[\[14\]](#)
 - Procedure: A test specimen is placed between two electrodes, and the voltage is increased from zero at a uniform rate until electrical breakdown happens.[\[14\]](#) The test is sometimes performed in insulating oil to prevent flashover (arcing).[\[14\]](#)
 - Key Data: Dielectric Strength, expressed in Volts per unit of thickness (e.g., V/mil).[\[14\]](#)
- Water Absorption (ASTM D570): This test determines the amount of water absorbed by a material under specified conditions.[\[1\]](#)
 - Procedure: Specimens are first dried in an oven and weighed.[\[3\]](#) They are then immersed in water for a specified time and temperature (e.g., 24 hours at 23°C).[\[1\]](#)[\[3\]](#) After immersion, the specimens are removed, patted dry, and weighed again.[\[1\]](#)

- Key Data: Water absorption, expressed as a percentage increase in weight.[1]

Workflow for Material Qualification in Drug Development

In the pharmaceutical and drug development industries, ensuring that a material does not adversely affect the drug product is critical. This involves rigorous testing for extractables and leachables. Extractables are compounds that can be forced from a material under aggressive laboratory conditions, while leachables are compounds that migrate into the drug product under normal storage and use conditions.[18][19] The following workflow illustrates a typical process for evaluating a fluoropolymer for product contact applications.



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Extractables & Leachables (E&L) Study Workflow.

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